

Application Notes and Protocols for the Spectrophotometric Determination of Aluminum with Stilbazo

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Compound of Interest

Compound Name: Stilbazo

Cat. No.: B1143335

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Introduction

Stilbazo, also known as Stilbene-4,4'-bis[(1-azo)-3,4-dihydroxybenzene]-2,2'-disulfonic Acid Diammonium Salt, is a chromogenic reagent used for the spectrophotometric determination of aluminum. In the presence of aluminum ions, **Stilbazo** forms a stable, colored complex, allowing for the quantitative analysis of aluminum in various samples. This method is valued for its simplicity and sensitivity. The aluminum-**Stilbazo** complex exhibits maximum absorbance in the range of 502-512 nm.^[1]

Principle of the Method

The spectrophotometric determination of aluminum using **Stilbazo** is based on the formation of a colored chelate complex between the aluminum ions (Al^{3+}) and the **Stilbazo** reagent in a buffered aqueous solution. The intensity of the color produced is directly proportional to the concentration of aluminum in the sample, which is quantified by measuring the absorbance at the wavelength of maximum absorbance (λ_{max}) of the complex.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the spectrophotometric determination of aluminum with **Stilbazo**.

Parameter	Value	Reference
Chemical Formula of Stilbazo	C ₂₆ H ₂₆ N ₆ O ₁₀ S ₂	
Molecular Weight of Stilbazo	646.65 g/mol	
Synonyms	Stilbene-4,4'-bis[(1-azo)-3,4-dihydroxybenzene]-2,2'-disulfonic Acid Diammonium Salt	
Wavelength of Maximum Absorbance (λ _{max})	510 nm	[1]
Molar Absorptivity (ε)	≥ 20,000 L·mol ⁻¹ ·cm ⁻¹	
Reaction Time	20 minutes	[1]
Reaction Temperature	Room Temperature	[1]

Experimental Protocols

Reagent and Solution Preparation

- **Standard Aluminum Solution** (e.g., 1000 mg/L): A commercially available certified standard solution is recommended. Alternatively, dissolve a precisely weighed amount of high-purity aluminum wire or foil in a minimal amount of concentrated hydrochloric acid and dilute with deionized water to the desired volume.
- **Working Standard Aluminum Solutions**: Prepare a series of working standard solutions by appropriate dilution of the stock standard aluminum solution with deionized water. The concentration range should be selected to bracket the expected concentration of aluminum in the samples.
- **Stilbazo Test Solution**: Detailed preparation instructions for a specific concentration are pending further specific literature review. A typical starting point would be a 0.05% to 0.1% (w/v) solution in deionized water.
- **Acetic Acid Buffer Solution** (1 mol/L): Detailed preparation instructions are pending further specific literature review. A common method involves dissolving the appropriate amounts of

acetic acid and a corresponding acetate salt (e.g., sodium acetate) in deionized water and adjusting the pH.

- Sodium Hydroxide Solution (1 mol/L): Dissolve 40.0 g of sodium hydroxide pellets in deionized water and dilute to 1 L.
- Nitric Acid Solution (1 mol/L): Add 63.0 mL of concentrated nitric acid to deionized water and dilute to 1 L.

Sample Preparation

For samples containing insoluble aluminum salts, solubilization is required.[\[1\]](#)

- Accurately measure a known volume or weight of the homogenous sample.
- To solubilize insoluble aluminum salts, add a small volume of 1 mol/L sodium hydroxide solution or 1 mol/L nitric acid solution.[\[1\]](#) The choice of acid or base will depend on the sample matrix.
- Ensure complete dissolution of the aluminum.
- Accurately dilute the treated sample with deionized water to a concentration that falls within the linear range of the calibration curve.[\[1\]](#)

Calibration Curve Procedure

- Pipette 1.0 mL of each working standard aluminum solution into a series of labeled test tubes or volumetric flasks.
- Add 2.5 mL of deionized water to each tube.[\[1\]](#)
- Add 1.0 mL of 1 mol/L acetic acid buffer solution to each tube.[\[1\]](#)
- Add 0.5 mL of the **Stilbazo** test solution to each tube.[\[1\]](#)
- Mix the contents of each tube thoroughly.
- Allow the solutions to stand at room temperature for 20 minutes for color development.[\[1\]](#)

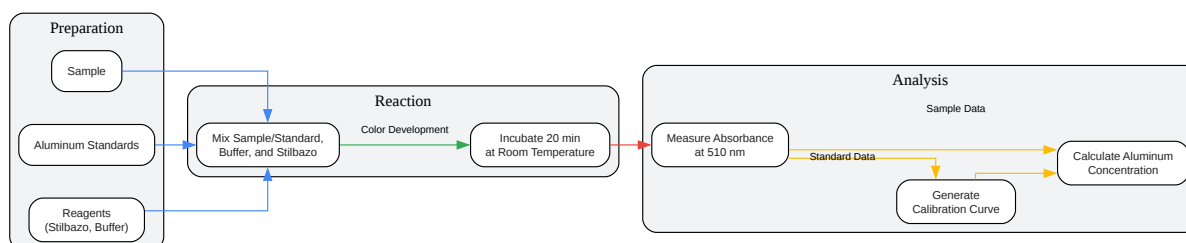
- Using a spectrophotometer, measure the absorbance of each standard solution at 510 nm against a reagent blank. The reagent blank is prepared by following the same procedure but replacing the aluminum standard with 1.0 mL of deionized water.[1]
- Plot a calibration curve of absorbance versus the concentration of aluminum.

Sample Analysis Procedure

- Pipette 1.0 mL of the prepared sample dilution into a test tube.[1]
- Follow steps 2-6 of the Calibration Curve Procedure.
- Measure the absorbance of the sample solution at 510 nm against the reagent blank.[1]
- Determine the concentration of aluminum in the sample dilution from the calibration curve.[1]
- Calculate the aluminum content in the original sample by accounting for the dilution factor.[1]

Visualizations

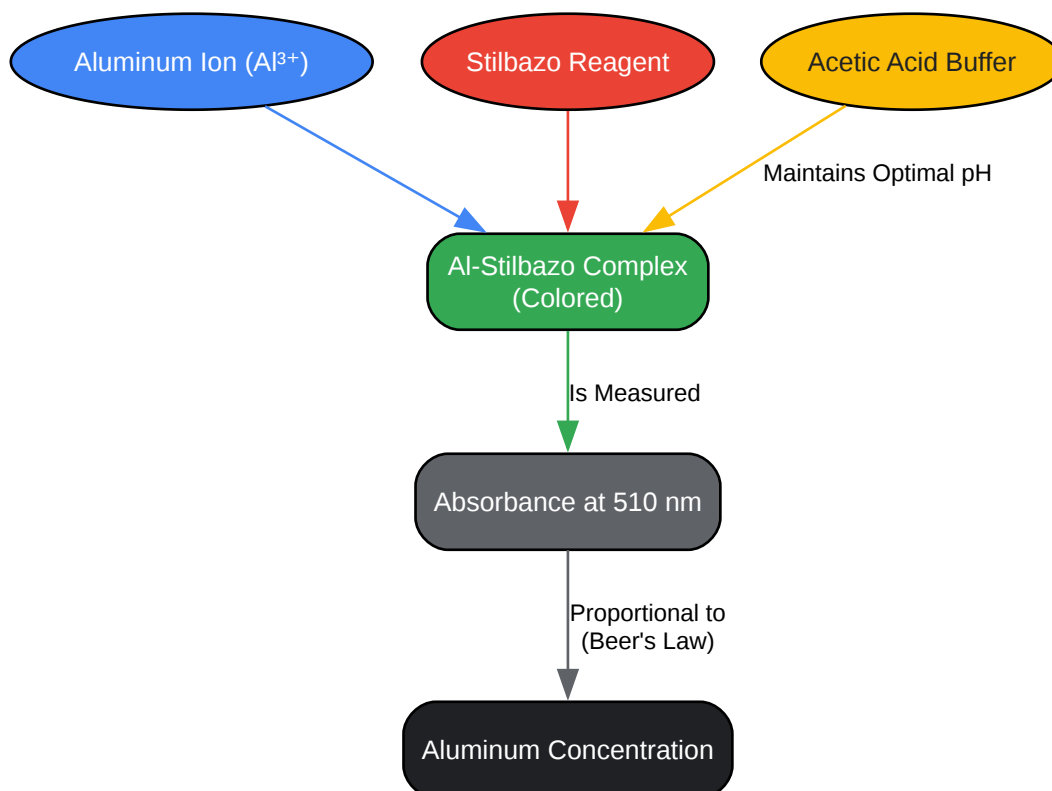
Experimental Workflow



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Caption: Workflow for aluminum determination.

Logical Relationship of Method Components



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Caption: Principle of the **Stilbazo** method.

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References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
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